

Fexofenadine-d3 chemical structure and properties

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Compound of Interest

Compound Name: **Fexofenadine-d3**

Cat. No.: **B12400786**

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An In-Depth Technical Guide to **Fexofenadine-d3**: Chemical Structure, Properties, and Analytical Methodologies

Introduction

Fexofenadine is a second-generation antihistamine widely used in the treatment of allergic rhinitis and chronic idiopathic urticaria.^{[1][2]} It is the active carboxylic acid metabolite of terfenadine and functions as a selective peripheral H1-receptor antagonist.^{[1][3]} Unlike first-generation antihistamines, fexofenadine does not readily cross the blood-brain barrier, resulting in a significantly lower incidence of sedative effects.^{[1][2]}

In the realm of drug development and clinical pharmacokinetics, the use of stable isotope-labeled internal standards is the gold standard for quantitative analysis by mass spectrometry.

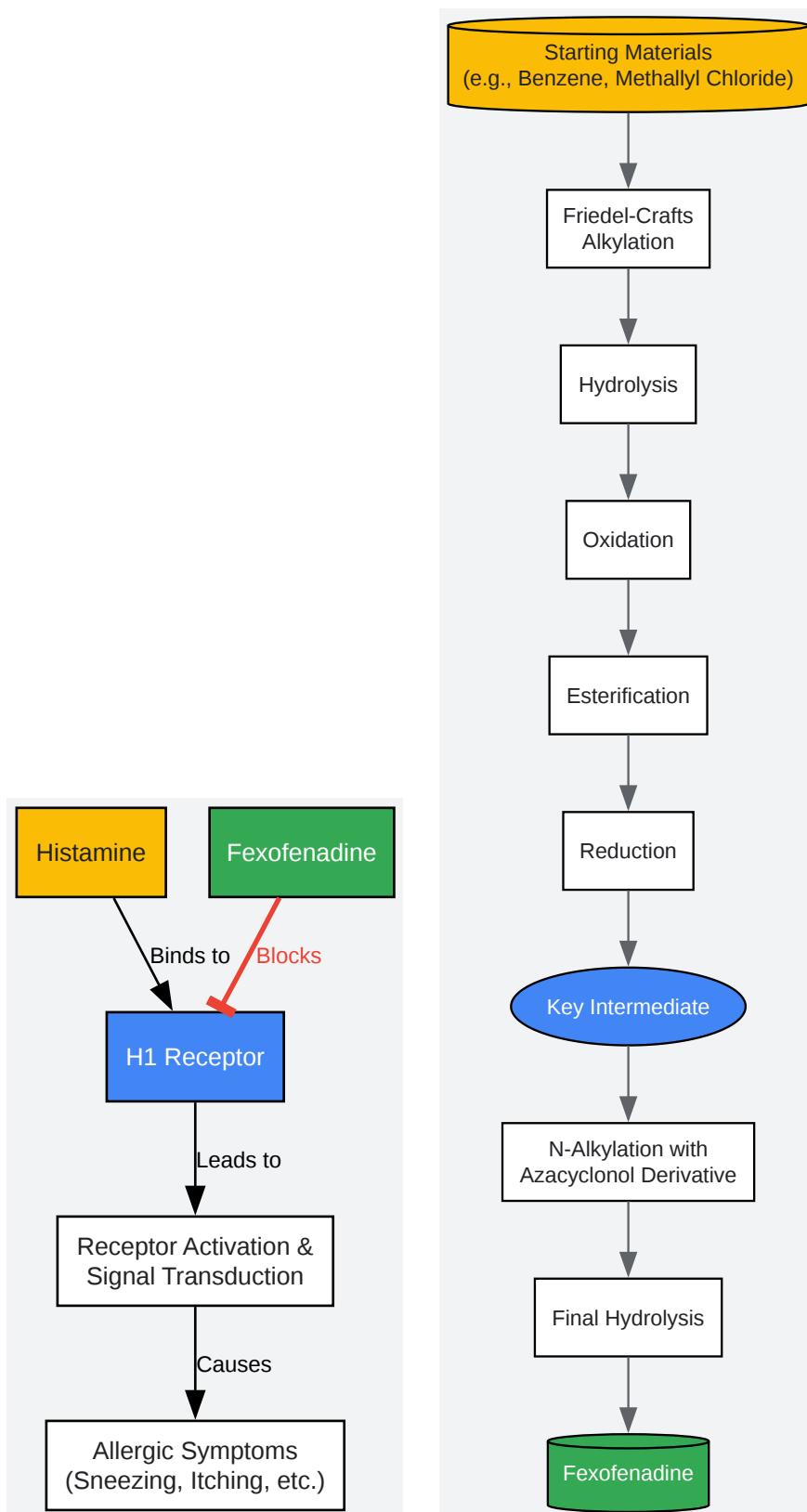
Fexofenadine-d3 is the deuterium-labeled analogue of fexofenadine, serving as an ideal internal standard for bioanalytical assays.^[4] Its chemical and physical properties are nearly identical to fexofenadine, ensuring similar behavior during sample extraction and chromatographic separation. However, its increased mass allows it to be distinguished from the unlabeled drug by a mass spectrometer, enabling precise and accurate quantification in complex biological matrices. This guide provides a comprehensive overview of the chemical structure, properties, and key experimental protocols related to **Fexofenadine-d3**.

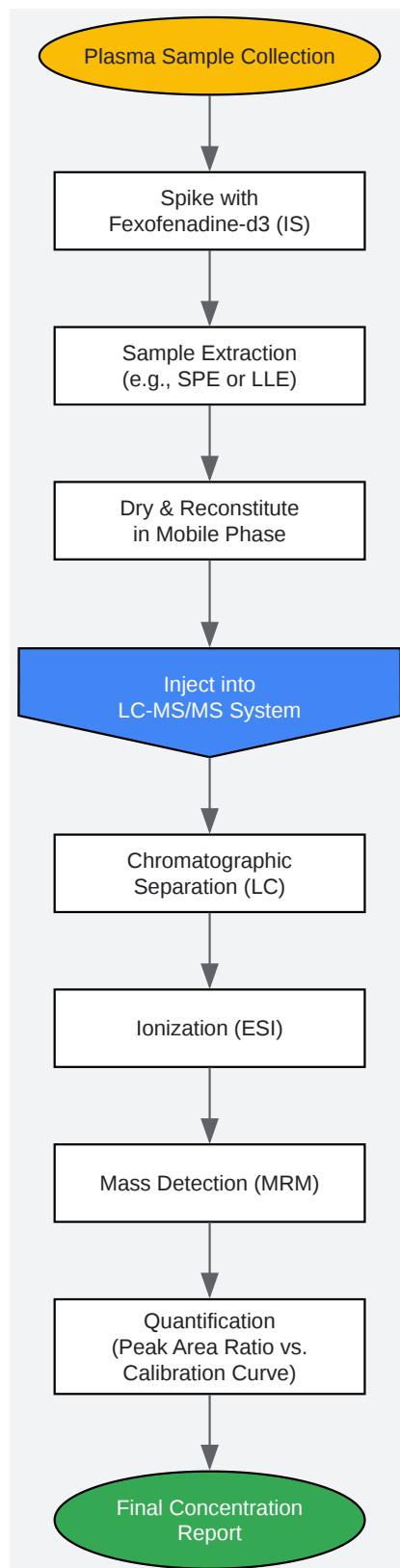
Chemical Structure and Properties

Chemical Structure

Fexofenadine-d3 is structurally identical to fexofenadine, with the exception of three hydrogen atoms being replaced by deuterium atoms. This isotopic substitution provides a mass shift detectable by mass spectrometry without significantly altering the molecule's chemical behavior.

IUPAC Name (Fexofenadine): 2-[4-[1-hydroxy-4-[4-[hydroxy(diphenyl)methyl]piperidin-1-yl]butyl]phenyl]-2-methylpropanoic acid.[\[3\]](#)



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